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An In-Depth Technical Guide to the Biocidal Spectrum of Methylisothiazolinone

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Compound of Interest					
Compound Name:	Methylisothiazolinone				
Cat. No.:	B036803	Get Quote			

Introduction

Methylisothiazolinone (MIT) is a broad-spectrum biocide belonging to the isothiazolinone class of compounds.[1] It is widely utilized as a preservative in a diverse range of industrial and consumer products, including cosmetics, paints, adhesives, and water treatment solutions, to control the growth of microorganisms.[2][3] This technical guide provides a comprehensive overview of the biocidal spectrum of MIT, its mechanism of action, quantitative efficacy data, and detailed experimental protocols for its evaluation. This document is intended for researchers, scientists, and professionals involved in drug development and antimicrobial research.

Biocidal Spectrum

Methylisothiazolinone exhibits a broad spectrum of activity against various microorganisms, including Gram-positive and Gram-negative bacteria, fungi (yeasts and molds), and algae.[2][4] Its efficacy is attributed to its ability to disrupt essential cellular functions, leading to growth inhibition and cell death.[5]

Data Presentation: Quantitative Efficacy of Methylisothiazolinone

The antimicrobial efficacy of a biocide is quantitatively assessed by determining its Minimum Inhibitory Concentration (MIC), Minimum Bactericidal Concentration (MBC), or Minimum Fungicidal Concentration (MFC). The following tables summarize the available data for



methylisothiazolinone against a range of microorganisms. It is important to note that much of the publicly available data pertains to a mixture of Methylchloroisothiazolinone (MCI) and Methylisothiazolinone (MIT), commonly known as Kathon™. Data for MIT as a standalone active ingredient is more limited.

Table 1: Minimum Inhibitory Concentration (MIC) of **Methylisothiazolinone** (MIT) Against Bacteria

Bacterial Species	Strain	MIC (mg/L)	Reference
Pseudomonas putida	Soil Isolate	3.907 - 15.625	[6][7]
Pseudomonas moorei	Soil Isolate	3.907 - 15.625	[6][7]
Sphingomonas mali	Soil Isolate	3.907 - 15.625	[6][7]
Bacillus subtilis	Soil Isolate	3.907 - 15.625	[6][7]
Gram-negative rods	Clinical Isolate	245	[5][6]
Escherichia coli	ATCC 8739	41	[8]

Table 2: Minimum Inhibitory and Fungicidal Concentrations (MIC/MFC) of **Methylisothiazolinone** (MIT) Against Fungi

Fungal Species	Strain	MIC (mg/L)	MFC (mg/L)	Reference
Schizosaccharo myces pombe	NCYC 1534	245	Not Reported	[8]
Yeast	Clinical Isolate	41	Not Reported	[5][6]
Aspergillus niger	Not Specified	>100	Not Reported	[9]
Saccharomyces cerevisiae	Not Specified	>100	>100	[8]

Table 3: Minimum Inhibitory Concentration (MIC) of MCI/MIT Combination Against Various Microorganisms



Microorganism	Strain	MIC (% w/w)	MIC (mg/L)	Reference
Staphylococcus aureus	ATCC 25923	0.0002%	2	[10][11]
Pseudomonas aeruginosa	ATCC 27853	0.0002%	2	[10][11]
Aspergillus niger	ATCC 16404	0.00005%	0.5	[10][11]
Candida albicans	ATCC 10231	0.00005%	0.5	[10][11]

Note: The % w/w values for the MCI/MIT mixture are converted to mg/L assuming a density of 1 g/mL for the test medium.

Mechanism of Action

The primary antimicrobial mechanism of **methylisothiazolinone** involves a multi-step process that ultimately leads to microbial cell death.

- Cellular Uptake: MIT, being a small and relatively lipophilic molecule, can diffuse across the cell wall and cytoplasmic membrane of microorganisms.
- Reaction with Thiols: The core of MIT's biocidal activity lies in the reactivity of its electrophilic sulfur atom within the isothiazolinone ring.[8] This sulfur atom readily reacts with nucleophilic thiol groups (-SH) present in cysteine residues of proteins and other essential molecules like glutathione.[12]
- Enzyme Inactivation and Metabolic Disruption: This reaction with thiols leads to the formation
 of disulfide bonds, causing a conformational change and inactivation of critical enzymes,
 particularly dehydrogenases involved in cellular respiration.[13] The disruption of these
 metabolic pathways inhibits vital functions such as respiration and ATP synthesis.
- Generation of Reactive Oxygen Species (ROS): The impairment of the respiratory chain and other metabolic disruptions lead to an increase in the intracellular concentration of reactive oxygen species (ROS).[5][6]

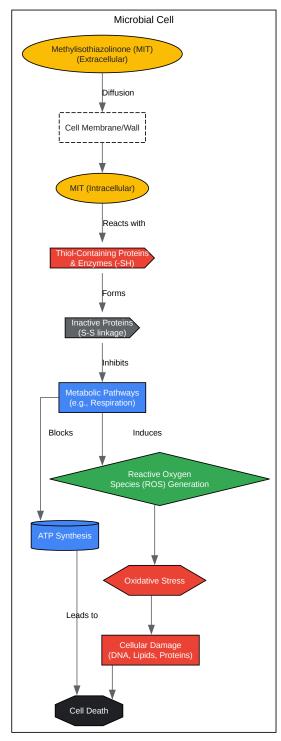


 Oxidative Stress and Cell Death: The accumulation of ROS induces significant oxidative stress, causing damage to cellular components such as DNA, lipids, and proteins. This widespread cellular damage culminates in cell death.

Mandatory Visualization: Signaling Pathways and Experimental Workflows



Antimicrobial Mechanism of Methylisothiazolinone





Start Prepare Serial Dilutions Prepare Standardized of Methylisothiazolinone Microbial Inoculum in 96-well plate Inoculate Wells with Microbial Suspension Include Positive (no MIT) and Negative (no inoculum) Controls Incubate at Optimal Temperature and Time Visually Inspect for Turbidity or Measure Optical Density (OD) Determine MIC: Lowest Concentration with no Visible Growth End

Workflow for Minimum Inhibitory Concentration (MIC) Determination

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